

Essential Safety and Handling Guide for MS115 Conformal Coating Stripper

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Compound of Interest

Compound Name: MS115

Cat. No.: B15544521

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This document provides critical safety and logistical information for the handling and disposal of **MS115**, a conformal coating stripper. Adherence to these procedural guidelines is essential for ensuring laboratory safety and operational integrity.

MS115 is a chemical formulation designed for the removal of cured epoxy, silicone, urethane, and acrylic conformal coatings from electronic circuitry and other surfaces.^[1] Its primary components are N-Methyl-2-Pyrrolidone (NMP) and Butyrolactone.^[2] While effective in its application, **MS115** presents several health hazards that necessitate stringent safety protocols.

Hazard Identification and Personal Protective Equipment (PPE)

MS115 is classified as a hazardous substance with the potential to cause skin irritation, serious eye damage, and respiratory irritation.^[2] Prolonged or repeated exposure may lead to drowsiness, dizziness, and potential reproductive harm.^[2] Therefore, the use of appropriate Personal Protective Equipment (PPE) is mandatory when handling this product.

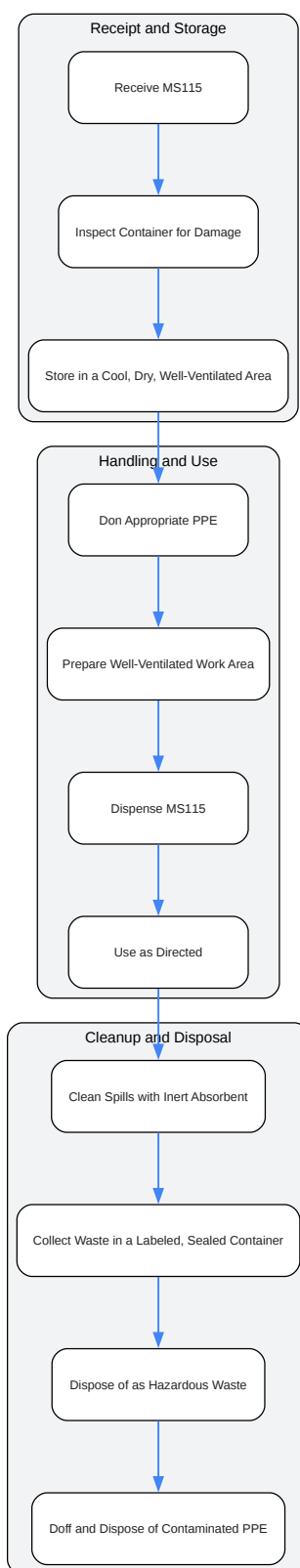
Recommended Personal Protective Equipment

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles or safety glasses with side shields.	Protects against splashes and vapors that can cause serious eye damage.[2]
Hand Protection	Impervious gloves (e.g., Butyl rubber, Nitrile rubber).	Prevents skin contact, which can cause irritation and absorption of harmful chemicals.[3][4]
Body Protection	Protective clothing, such as a lab coat or chemical-resistant apron.	Minimizes skin exposure to spills and splashes.
Respiratory Protection	NIOSH-approved respirator with an organic vapor cartridge.	Required in poorly ventilated areas or when vapor concentrations are high to prevent respiratory irritation.[2]

Operational and Handling Protocol

A systematic approach to handling **MS115** is crucial to minimize exposure and ensure a safe laboratory environment. The following workflow outlines the key steps from receipt to disposal.

Workflow for Handling MS115



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Caption: Standard operating procedure for the safe handling of **MS115**.

Disposal Plan

All waste materials contaminated with **MS115**, including the chemical itself, used containers, and contaminated PPE, must be treated as hazardous waste.

Key Disposal Steps:

- Segregation: Do not mix **MS115** waste with other waste streams.
- Containment: Collect all **MS115** waste in a designated, leak-proof, and clearly labeled hazardous waste container. The label should include "Hazardous Waste," the name "**MS115**," and the associated hazards (e.g., Flammable, Toxic).
- Storage: Store the hazardous waste container in a designated, well-ventilated, and secure area, away from incompatible materials.
- Disposal: Arrange for the disposal of the hazardous waste through a licensed environmental waste management company. Follow all federal, state, and local regulations for hazardous waste disposal.[2][3] It is the responsibility of the waste generator to determine if the disposal material is hazardous according to regulations.[5]

By adhering to these safety protocols and operational plans, researchers and scientists can mitigate the risks associated with handling **MS115** and maintain a safe and compliant laboratory environment.

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References

- 1. louisville.edu [louisville.edu]
- 2. Waste Code [rcrainfo.epa.gov]
- 3. nj.gov [nj.gov]

- 4. carlroth.com [carlroth.com]
- 5. jmnspecialties.com [jmnspecialties.com]
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